Chromate-dichromate equilibrium in acidic solution.

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Compound of Interest

Compound Name:	*Potassium dichromate sulfuric acid*
Cat. No.:	*B8254765*

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An in-depth technical guide to the chromate-dichromate equilibrium for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the core chemical principles, quantitative analysis methods, and detailed experimental protocols related to the pH-dependent equilibrium between chromate and dichromate ions.

Core Chemical Equilibrium

The reversible interconversion of the yellow chromate ion (CrO_4^{2-}) and the orange dichromate ion ($Cr_2O_7^{2-}$) in an aqueous solution is a classic illustration of a dynamic chemical equilibrium that is highly sensitive to changes in pH.[1] This equilibrium is governed by the following reaction:

$2\ CrO_4^{2-}(aq) + 2\ H^+(aq) \rightleftharpoons Cr_2O_7^{2-}(aq) + H_2O(l)$[1][2]

In acidic solutions, an increase in the hydrogen ion (H^+) concentration shifts the equilibrium to the right, favoring the formation of the orange dichromate ion.[3][4] Conversely, in alkaline or basic conditions, the concentration of H^+ ions decreases (as they react with hydroxide ions, OH^-), shifting the equilibrium to the left and favoring the formation of the yellow chromate ion.

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[4][5][6] This phenomenon is a direct application of Le Chatelier's Principle, which states that a system at equilibrium will adjust to counteract any imposed change.[4][7]

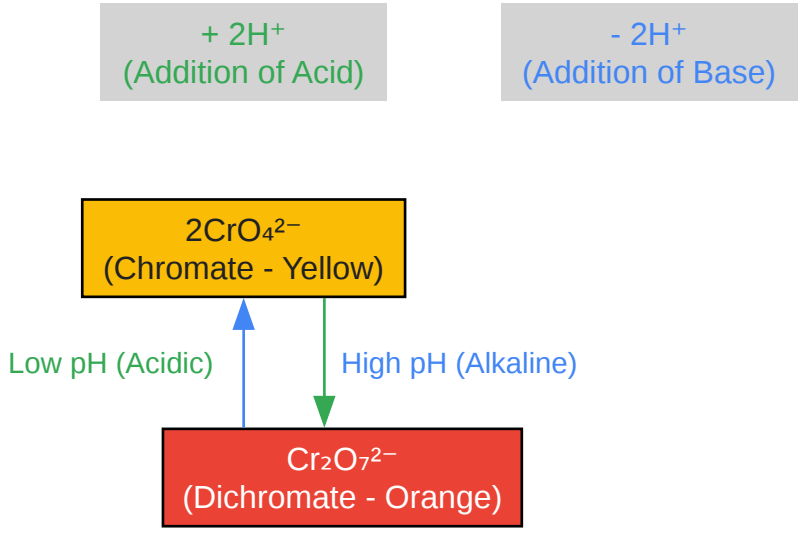
The hydrogen chromate ion ($HCrO_4^-$) also plays a role as an intermediate in this equilibrium. It is a weak acid with a pKa of approximately 5.9.[8]

$HCrO_4^- \rightleftharpoons CrO_4^{2-} + H^+$

This intermediate is in equilibrium with the dichromate ion as well:

$2\ HCrO_4^- \rightleftharpoons Cr_2O_7^{2-} + H_2O$[8]

The overall equilibrium's position is therefore dependent on both the pH and the total chromium concentration in the solution.[8]



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Caption: The Chromate-Dichromate Equilibrium Pathway.

Quantitative Analysis via UV-Visible Spectrophotometry

The distinct colors of the chromate and dichromate ions allow for their quantification using UV-Visible spectrophotometry.[1] This analysis is based on the Beer-Lambert law, which correlates

the absorbance of a solution to the concentration of the absorbing species and the path length of the light.

To accurately determine the concentrations of both ions in a mixture, it is necessary to measure their molar absorptivity (ε) at specific wavelengths. The chromate ion has a maximum absorbance (λmax) at approximately 373 nm, while the dichromate ion shows two peaks around 350 nm and 450 nm.[1] By measuring the total absorbance of an equilibrium mixture at two different wavelengths, a system of two simultaneous equations can be solved to find the concentration of each ion.[1][9]

$A_{total}(\lambda_1) = \varepsilon_{chromate}(\lambda_1) * [CrO_4^{2-}] * l + \varepsilon_{dichromate}(\lambda_1) * [Cr_2O_7^{2-}] * l$ $A_{total}(\lambda_2) = \varepsilon_{chromate}(\lambda_2) * [CrO_4^{2-}] * l + \varepsilon_{dichromate}(\lambda_2) * [Cr_2O_7^{2-}] * l$

(where A is absorbance, ε is molar absorptivity, l is the path length, and λ is the wavelength)

Data Presentation

Quantitative data for the molar absorptivity of chromate and dichromate ions are crucial for accurate spectrophotometric analysis.

Table 1: Apparent Molar Absorptivity of Potassium Chromate at 25°C[1] Data adapted from a study on liquid absorbance standards.

Concentration (M x 10^{-4})	pH (0.05 M Na_2HPO_4)	Apparent Molar Absorptivity at 373 nm (L mol^{-1} cm^{-1})
7	9.2	4820
14	9.1	4820
21	9.1	4810

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Concentration (M x 10^{-4})	pH (0.05 M KOH)	Apparent Molar Absorptivity at 373 nm (L mol^{-1} cm^{-1})
7	-	4830
14	-	4820
21	-	4810

Table 2: Molar Absorptivity of $K_2Cr_2O_7$ in 0.001 M Perchloric Acid[10] Uncertainties include systematic errors and the 95% confidence interval for the mean.

Wavelength (nm)	Molar Absorptivity (L mol^{-1} cm^{-1})	Uncertainty (L mol^{-1} cm^{-1})
235.0	12.45	± 0.03
257.0	14.49	± 0.03
313.0	4.81	± 0.02
345.0	10.69	± 0.02
350.0	10.74	± 0.02

Experimental Protocols

Qualitative Demonstration of the Equilibrium Shift

This protocol provides a simple visual demonstration of the effect of pH on the chromate-dichromate equilibrium.[1][2][11]

Materials:

- 0.1 M Potassium Chromate (K_2CrO_4) solution
- 0.1 M Potassium Dichromate ($K_2Cr_2O_7$) solution
- 1.0 M Sulfuric Acid (H_2SO_4) or 6 M Hydrochloric Acid (HCl)[1][11]

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- 1.0 M Sodium Hydroxide (NaOH) or 6 M Sodium Hydroxide (NaOH)[1][11]
- Test tubes or spot plate wells[12]

Procedure:

- Place approximately 1 mL (10-20 drops) of 0.1 M potassium chromate solution into a clean test tube. The solution will be yellow.[2]
- Add the acid solution (e.g., 1.0 M H_2SO_4) dropwise while shaking the tube. Observe the color change from yellow to orange, which indicates the formation of dichromate ions.[11]
- To this orange solution, add the base solution (e.g., 1.0 M NaOH) dropwise. The color will revert to yellow as the equilibrium shifts back towards the chromate ion.[4][11]
- The process can be repeated by alternately adding acid and base to demonstrate the reversible nature of the equilibrium.[11]

Spectrophotometric Determination of the Equilibrium Constant (Kc)

This protocol outlines a quantitative method to determine the equilibrium constant (Kc) for the reaction.[1]

Materials and Equipment:

- UV-Visible Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Calibrated volumetric flasks and pipettes
- Stock solutions of Potassium Chromate (K_2CrO_4) and Potassium Dichromate ($K_2Cr_2O_7$) of known concentration
- Buffer solutions of varying pH (e.g., phosphate or acetate buffers)

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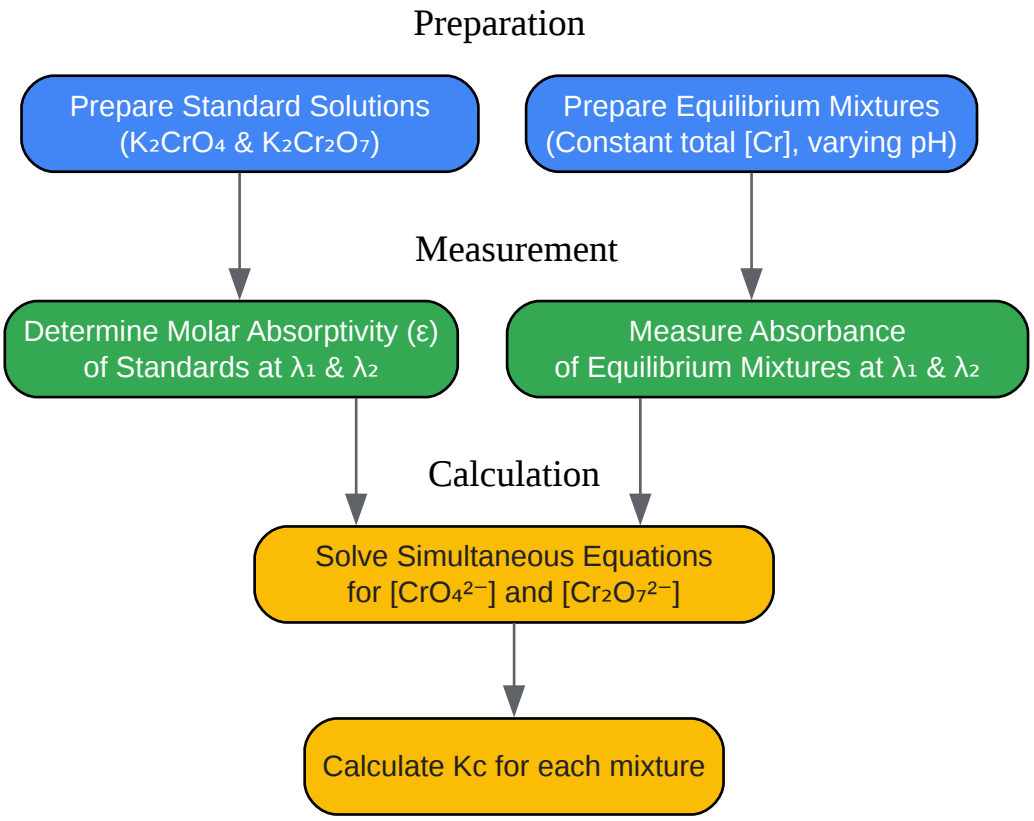

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Caption: Experimental Workflow for Kc Determination.

Detailed Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of both K_2CrO_4 and $K_2Cr_2O_7$ with accurately known concentrations.[1]
- Determination of Molar Absorptivity (ε):
  - Select two analytical wavelengths where the absorbance of the two species differs significantly (e.g., 373 nm and 450 nm).[1]
  - Measure the absorbance of each standard solution at both selected wavelengths.
  - For each species and at each wavelength, plot absorbance versus concentration. According to the Beer-Lambert law, the slope of this line equals the molar absorptivity (ε).

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[1]

- Preparation of Equilibrium Mixtures: Prepare a series of solutions with a constant total chromium concentration but with varying pH values using appropriate buffers. Allow the solutions to reach equilibrium.[1]
- Measurement of Absorbance of Equilibrium Mixtures: Measure the absorbance of each prepared equilibrium mixture at the two previously selected wavelengths.[1]
- Calculation of Equilibrium Concentrations:
  - Using the two absorbance values for each mixture and the four determined molar absorptivity values (ε for each species at each wavelength), set up and solve the system of two simultaneous linear equations shown in Section 2.[1]
  - This will yield the equilibrium concentrations of $[CrO_4^{2-}]$ and $[Cr_2O_7^{2-}]$ in each mixture.
- Calculation of the Equilibrium Constant (Kc):
  - Measure the pH of each equilibrium mixture to determine the $[H^+]$.
  - Substitute the calculated equilibrium concentrations of the ions and the measured hydrogen ion concentration into the equilibrium constant expression: $K_c = [Cr_2O_7^{2-}] / ([CrO_4^{2-}]^2 * [H^+]^2)$
  - Calculate the average Kc value from the results of the different mixtures.

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